

Synthesis of 5,6-Epoxy-13-cis-retinoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5,6-Epoxy-13-cis retinoic acid

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Abstract

This technical guide provides a comprehensive overview of the synthesis of 5,6-Epoxy-13-cis-retinoic acid, a significant metabolite of 13-cis-retinoic acid (isotretinoin). This document outlines the chemical properties, a plausible synthetic pathway via epoxidation, and methods for purification and characterization. Additionally, it details the biological context of this compound by illustrating the retinoic acid signaling pathway. The guide is intended to serve as a valuable resource for researchers in medicinal chemistry, pharmacology, and drug development.

Introduction

5,6-Epoxy-13-cis-retinoic acid is a metabolite of the widely used dermatological drug, 13-cis-retinoic acid. It is also found as a potential impurity in commercial preparations of isotretinoin. [1] The formation of this epoxide can occur in vivo through metabolic pathways and ex vivo as a degradation product, particularly upon exposure to light and atmospheric oxygen.[1] Understanding the synthesis and properties of this compound is crucial for the development of stable formulations of 13-cis-retinoic acid and for studying its biological activity.

Physicochemical Properties

A summary of the key physicochemical properties of 5,6-Epoxy-13-cis-retinoic acid is presented in Table 1. This data has been compiled from commercially available reference standards.

Table 1: Physicochemical Properties of 5,6-Epoxy-13-cis-retinoic Acid

Property	Value	Reference
Chemical Formula	C ₂₀ H ₂₈ O ₃	[2][3]
Molecular Weight	316.43 g/mol	[3][4]
CAS Number	81444-57-7	[2][3]
Appearance	Solid	[2]
Purity	≥95% to 98% (commercial standards)	[2][3]
Solubility	Slightly soluble in methanol	[2]
Storage	-20°C to -80°C	[2]

Synthesis of 5,6-Epoxy-13-cis-retinoic Acid

While 5,6-Epoxy-13-cis-retinoic acid is a known metabolite and degradation product, detailed experimental protocols for its chemical synthesis are not readily available in peer-reviewed literature. However, a plausible and widely used method for the epoxidation of alkenes is the reaction with a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA). The following section details a generalized experimental protocol for the synthesis of 5,6-Epoxy-13-cis-retinoic acid from 13-cis-retinoic acid based on this established chemical transformation.

General Experimental Protocol: Epoxidation with m-CPBA

This protocol is a generalized procedure and may require optimization for specific laboratory conditions and desired yield and purity.

Materials:

- 13-cis-retinoic acid
- meta-Chloroperoxybenzoic acid (m-CPBA, purified)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), aqueous solution
- Magnesium sulfate (MgSO_4), anhydrous
- Argon or Nitrogen gas

Procedure:

- **Dissolution:** Dissolve 13-cis-retinoic acid in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (argon or nitrogen). The flask should be protected from light.
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Reagent Addition:** Slowly add a solution of purified m-CPBA (1.1 to 1.5 equivalents) in dichloromethane to the cooled solution of 13-cis-retinoic acid. The slow addition is crucial to control the reaction temperature and minimize side reactions.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench the excess m-CPBA by adding a saturated aqueous solution of sodium thiosulfate.
- **Work-up:** Transfer the reaction mixture to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to remove m-chlorobenzoic acid) and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Purification

The crude 5,6-Epoxy-13-cis-retinoic acid can be purified using high-performance liquid chromatography (HPLC).

Generalized HPLC Purification Protocol:

- Column: A reverse-phase C18 column is suitable for the separation of retinoids.
- Mobile Phase: A gradient of acetonitrile and water with a modifier such as phosphoric acid or formic acid (for MS compatibility) can be employed.
- Detection: UV detection at a wavelength of approximately 340-350 nm is appropriate for retinoids.

The fractions containing the purified product should be collected, and the solvent removed under reduced pressure.

Characterization Data

Detailed spectroscopic data for 5,6-Epoxy-13-cis-retinoic acid is not widely published. Table 2 provides a placeholder for the expected analytical data. For comparison, the known ^1H and ^{13}C NMR data for the starting material, 13-cis-retinoic acid, are available in public databases.

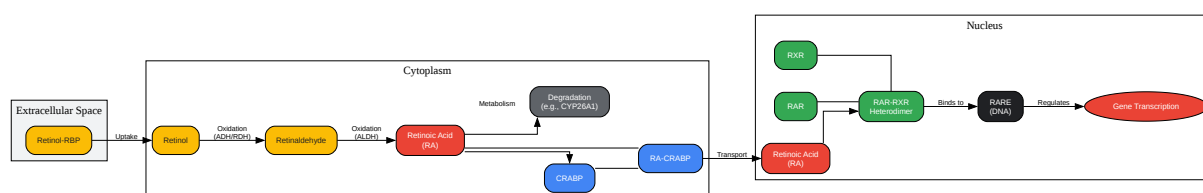
Table 2: Analytical Characterization Data for 5,6-Epoxy-13-cis-retinoic Acid

Analysis	Expected Observations
¹ H NMR	Disappearance of the vinyl protons at the 5 and 6 positions. Appearance of new signals corresponding to the protons on the epoxide ring.
¹³ C NMR	Disappearance of the sp ² carbon signals for C5 and C6. Appearance of new signals for the sp ³ carbons of the epoxide.
Mass Spec (MS)	Molecular ion peak corresponding to the calculated molecular weight of 316.2038 (for C ₂₀ H ₂₈ O ₃).

Biological Context: Retinoic Acid Signaling Pathway

5,6-Epoxy-13-cis-retinoic acid, as a metabolite of 13-cis-retinoic acid, is relevant to the broader context of retinoic acid signaling. Retinoic acid plays a critical role in cellular differentiation, proliferation, and apoptosis by acting as a ligand for nuclear receptors.

The following diagram illustrates the general retinoic acid signaling pathway.

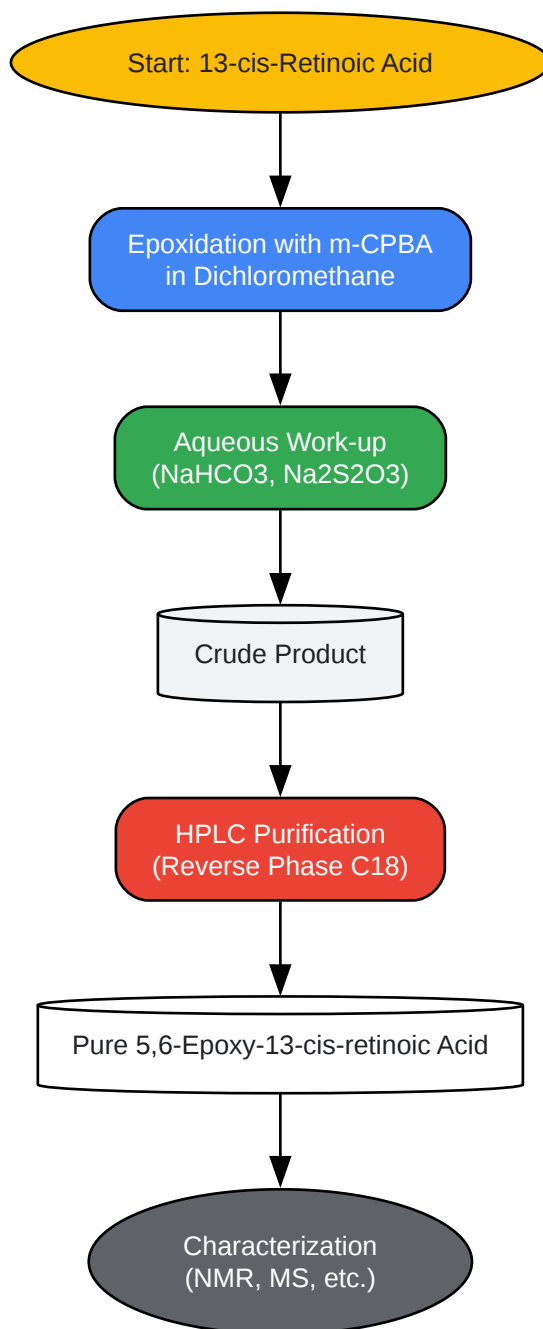


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Caption: General overview of the retinoic acid signaling pathway.

Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis and purification of 5,6-Epoxy-13-cis-retinoic acid.



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Caption: Workflow for the synthesis and purification of 5,6-Epoxy-13-cis-retinoic acid.

Conclusion

This technical guide provides a foundational understanding of the synthesis of 5,6-Epoxy-13-cis-retinoic acid. While a detailed, peer-reviewed synthetic protocol is not readily available, a generalized method based on the epoxidation of 13-cis-retinoic acid with m-CPBA is presented as a viable approach. Further research is required to optimize this synthesis and to fully characterize the resulting compound. The provided information on the biological context and a logical experimental workflow serves as a valuable starting point for researchers and professionals in the field of drug development and medicinal chemistry.

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